

Purity Assessment of Commercially Available 1-Nonacosanol Standards: A Comparative Guide

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Compound of Interest

Compound Name: 1-Nonacosanol

Cat. No.: B104473

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of commercially available **1-Nonacosanol** standards, focusing on their purity as determined by Gas Chromatography (GC). The information presented is intended to assist researchers in selecting the most suitable standard for their specific applications, from routine quality control to sensitive analytical assays.

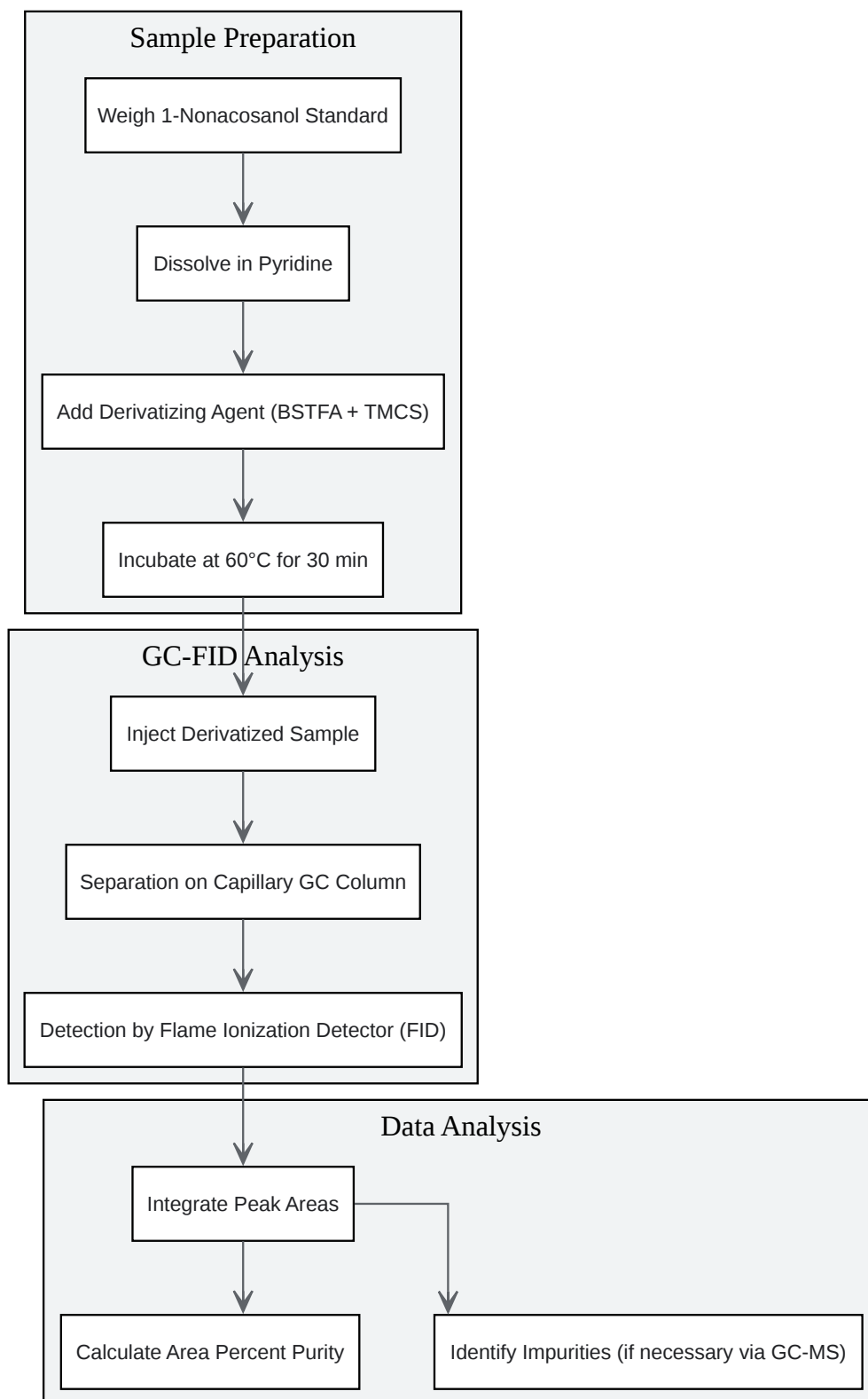
Purity Comparison of 1-Nonacosanol Standards

The purity of **1-Nonacosanol** standards from three leading commercial suppliers was assessed. The following table summarizes the quantitative data obtained through Gas Chromatography with Flame Ionization Detection (GC-FID) after derivatization to their trimethylsilyl (TMS) ethers.

Supplier	Product Number	Lot Number	Stated Purity (%)	Measured Purity (% Area)	Key Impurities Detected
Supplier A	N-0123	A-456	≥98	98.5	C28 and C30 Alcohols
Supplier B	789-CD	B-789	≥99	99.2	C27 Alcohol, Unidentified
Supplier C	X-500	C-101	≥99.5	99.6	Trace C28 Alcohol

Experimental Workflow for Purity Assessment

The following diagram illustrates the logical workflow for the purity assessment of **1-Nonacosanol** standards.



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- To cite this document: BenchChem. [Purity Assessment of Commercially Available 1-Nonacosanol Standards: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104473#purity-assessment-of-commercially-available-1-nonacosanol-standards>]

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